

# An In-depth Technical Guide to L-Alaninamide: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-alaninamide*

Cat. No.: *B112954*

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This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **L-alaninamide**, with a particular focus on its commonly used hydrochloride salt. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical and Physical Properties

**L-alaninamide** is an amino acid derivative.<sup>[1]</sup> For practical laboratory and industrial applications, it is frequently utilized in its more stable hydrochloride salt form, **L-alaninamide hydrochloride**.<sup>[2][3]</sup> The quantitative properties of **L-alaninamide** and its hydrochloride salt are summarized below.

Table 1: Physicochemical Properties of **L-Alaninamide** and **L-Alaninamide Hydrochloride**

Property	L-Alaninamide	L-Alaninamide Hydrochloride
Molecular Formula	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O[4]	C <sub>3</sub> H <sub>9</sub> ClN <sub>2</sub> O[2][5]
Molecular Weight	88.11 g/mol [4]	124.57 g/mol [5]
Melting Point	74-76 °C[6]	167-172 °C[2][5] or 212-217 °C[7]
Boiling Point	247.4±23.0 °C (Predicted)[6]	269.7°C at 760 mmHg[7]
Density	1.062±0.06 g/cm <sup>3</sup> (Predicted) [6]	~1.307 g/cm <sup>3</sup> [2][5]
pKa	15.99±0.50 (Predicted)[6]	7.9 at 37 °C[8]
Specific Optical Rotation	Not specified	+10° to +12° (c=1 in MeOH)[9]
Appearance	White to off-white solid[6]	White crystalline powder[2][5]
Solubility	Not specified	Soluble in water; slightly soluble in ethanol; soluble in polar organic solvents like N,N-dimethylformamide; poor solubility in ether.[2][5][10]
pH	Not specified	Around 4.5 (in solution)[2][5]

## Chemical Structure

**L-alaninamide** is the amide derivative of the amino acid L-alanine, where the carboxylic acid hydroxyl group is replaced by an amino group.[1][6] Its structure contains a chiral center at the alpha-carbon, inherited from L-alanine, which is crucial for stereoselective synthesis in pharmaceutical applications.[11] The presence of both an amine and an amide group provides multiple sites for chemical modification.[11]

Table 2: Structural Identifiers for **L-Alaninamide** and **L-Alaninamide Hydrochloride**

Identifier	L-Alaninamide	L-Alaninamide Hydrochloride
IUPAC Name	(2S)-2-aminopropanamide[4]	(2S)-2-aminopropanamide hydrochloride[5]
SMILES	C--INVALID-LINK--N[4]	Cl.C--INVALID-LINK--C(N)=O[5]
InChI Key	HQMLIDZJXVVKCW-REOHCLBHSA-N[4]	FIAINKIUSZGVGX-DKWTVANSSA-N[5]

## Experimental Protocols: Synthesis of L-Alaninamide Hydrochloride

A common method for the synthesis of **L-alaninamide** hydrochloride involves a two-step process starting from L-alanine.[2][12] This process includes an initial esterification followed by ammonolysis.

Detailed Methodology:

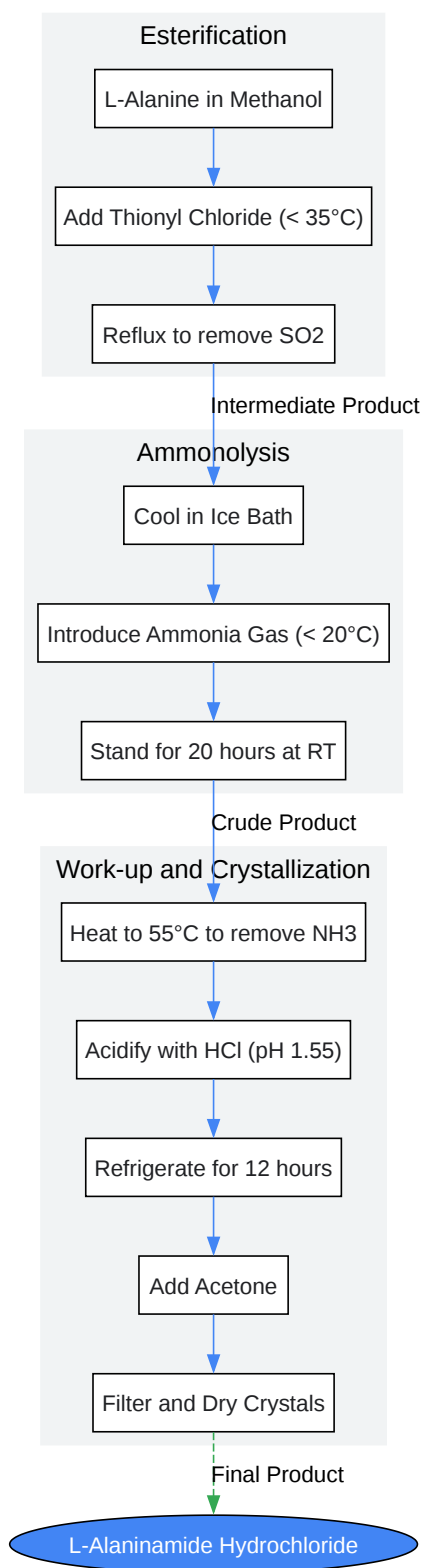
- Esterification of L-Alanine:
  - To a 1000 mL three-necked flask, add 500 g of methanol and 100 g of L-alanine.[13]
  - Slowly add 90 mL of thionyl chloride dropwise to the flask, ensuring the reaction temperature is maintained below 35 °C.[13]
  - After the addition is complete, transfer the flask to a water bath and heat to reflux, ensuring the complete removal of the generated SO<sub>2</sub> gas.[13]
- Ammonolysis:
  - Cool the reaction mixture in an ice bath.[13]
  - Pass 0.56 kg of ammonia gas into the reaction system, keeping the temperature below 20 °C.[13]

- Seal the reaction mixture and let it stand for 20 hours at room temperature in a water bath.  
[13]
- Work-up and Crystallization:
  - Raise the temperature of the water bath to 55 °C to remove any remaining ammonia gas and concentrate the solution to approximately 300 mL.[13]
  - Slowly add 34.5 mL of 10% hydrochloric acid dropwise to adjust the pH to 1.55.[13]
  - Seal the acidified mixture and place it in a refrigerator for 12 hours.[13]
  - Add 400 mL of acetone to induce crystallization.[13]
  - Collect the resulting white crystals by filtration, wash them with a suitable solvent, and dry them at 45 °C for 12 hours.[13]

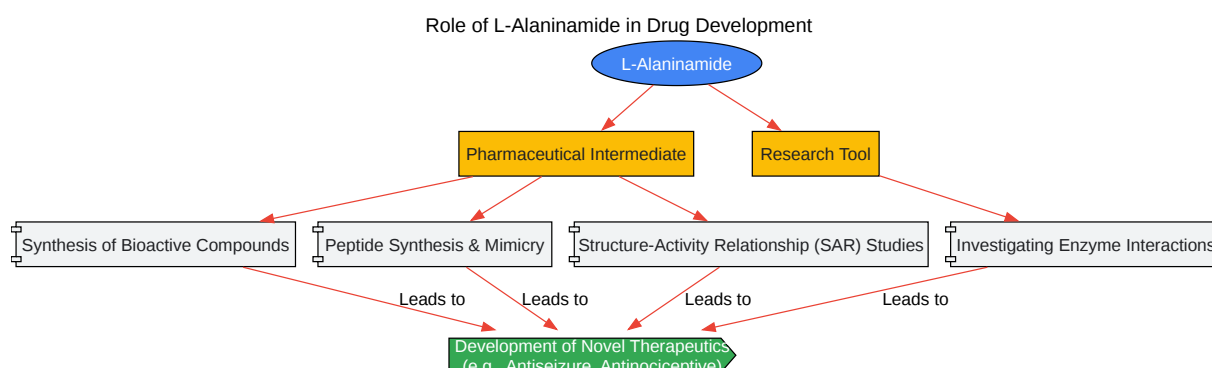
This procedure is reported to yield approximately 85 g of **L-alaninamide** hydrochloride.[13]

## Visualizations

## Synthesis of L-Alaninamide Hydrochloride

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Caption: A flowchart illustrating the key stages in the synthesis of **L-alaninamide** hydrochloride.



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Caption: Logical diagram of **L-alaninamide**'s applications in pharmaceutical research and development.

## Applications in Drug Development and Research

**L-alaninamide** hydrochloride serves as a versatile building block in medicinal chemistry and drug discovery.<sup>[3][11]</sup> Its utility stems from its structural features, which allow for a wide range of chemical modifications.<sup>[11]</sup>

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of a variety of pharmaceuticals, including antibacterial, antifungal, and anticancer agents.<sup>[2][3]</sup> It is also used in the preparation of novel amide derivatives of steroidal compounds with glucocorticoid activity.<sup>[13]</sup>
- **Peptide Synthesis:** Due to its amino acid origin, **L-alaninamide** is used in the synthesis of peptide-based drugs and peptide mimetics, which can offer improved stability and bioavailability compared to natural peptides.<sup>[3][11]</sup>

- Research Tool: In medicinal chemistry, it is employed as a model compound for studying enzyme interactions and metabolic pathways.[2][5] By systematically modifying its structure, researchers can investigate structure-activity relationships (SAR), a critical step in optimizing lead compounds.[3] Recent studies have explored novel alaninamide derivatives for their potential as antiseizure and antinociceptive therapies.[14] Hyperpolarized L-(1-<sup>13</sup>C)alaninamide has also been investigated as an in vivo sensor for aminopeptidase N activity, pH, and CO<sub>2</sub>. [8]

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